

Application Notes and Protocols: Butyl undec-10-enoate in Organic Synthesis

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Compound of Interest

Compound Name: *Butyl undec-10-enoate*

Cat. No.: B093067

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Abstract

Butyl undec-10-enoate, a versatile long-chain unsaturated ester, has emerged as a pivotal building block in modern organic synthesis. Derived from renewable resources, its bifunctional nature—a terminal alkene and an ester moiety—offers a unique platform for a diverse array of chemical transformations. This guide provides an in-depth exploration of its applications, focusing on its role in metathesis reactions for the synthesis of complex molecules like insect pheromones, its utility as a monomer in polymerization, and its function as a key intermediate in the production of fine chemicals and pharmaceuticals. Detailed, field-proven protocols are presented to enable researchers, scientists, and drug development professionals to effectively harness the synthetic potential of this valuable compound.

Introduction: The Strategic Value of Butyl undec-10-enoate

Butyl undec-10-enoate (also known as Butyl undecylenate) is a fatty acid ester that serves as a highly adaptable starting material in organic chemistry.^{[1][2]} Its structure, featuring a terminal double bond and a butyl ester, allows for selective manipulation at either functional group, making it a strategic choice for complex synthetic pathways.^[3] Sourced from the pyrolysis of castor oil, its precursor, 10-undecenoic acid, represents an inexpensive and readily available feedstock.^{[4][5]} This accessibility, combined with its chemical versatility, positions **Butyl undec-10-enoate** as a key player in the development of sustainable synthetic methodologies.

This document will elucidate the causality behind experimental choices when using **Butyl undec-10-enoate**, providing not just procedural steps but also the scientific rationale to ensure robust and reproducible outcomes.

Table 1: Physicochemical Properties of **Butyl undec-10-enoate**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₈ O ₂	[6]
Molecular Weight	240.38 g/mol	[1]
Appearance	Clear, colorless to pale yellow liquid	[3]
Boiling Point	251 - 253 °C	[3]
Density	0.871 g/cm ³	[3]
Refractive Index (n _{20/D})	1.439 - 1.443	[3]
CAS Number	109-42-2	[1]

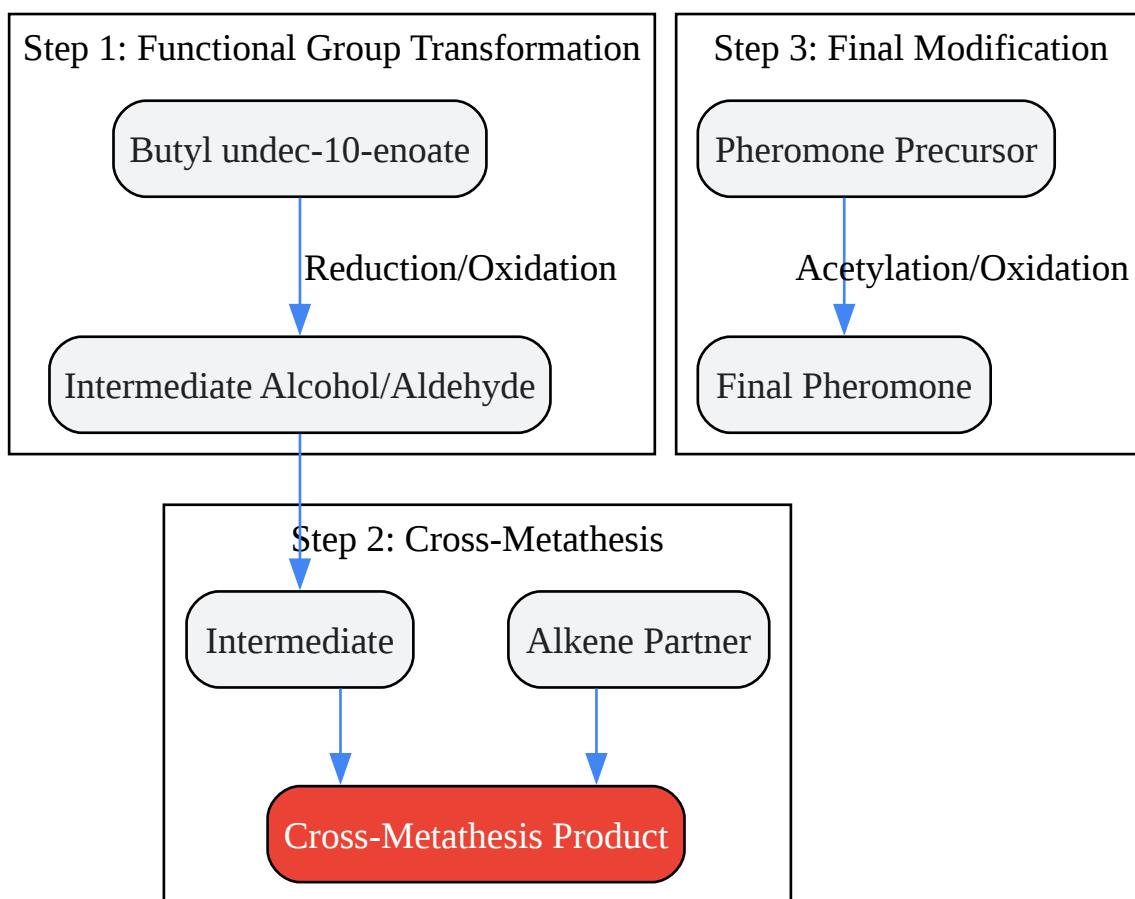
Core Application: Olefin Metathesis

Olefin metathesis is a powerful carbon-carbon bond-forming reaction that has revolutionized the synthesis of complex molecules.[7] **Butyl undec-10-enoate**, with its terminal alkene, is an excellent substrate for cross-metathesis reactions, enabling the construction of long-chain compounds with precise control over double bond geometry.[8] This is particularly valuable in the synthesis of insect pheromones, which often feature long, unsaturated carbon chains.[9] [10][11]

Synthesis of Insect Pheromones: A Case Study

The synthesis of insect sex pheromones is a critical component of integrated pest management strategies.[11] These compounds are highly specific and can be used to monitor and disrupt mating cycles of agricultural pests. **Butyl undec-10-enoate** serves as a key precursor in the synthesis of various lepidopteran pheromones.[4][5]

Workflow for Pheromone Synthesis via Cross-Metathesis:

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Caption: General workflow for pheromone synthesis.

Protocol 1: Synthesis of (Z)-11-Hexadecenal (Cotton Bollworm Pheromone Component) Precursor via Cross-Metathesis

This protocol outlines the synthesis of a key intermediate for (11Z)-hexadecenal, a component of the cotton bollworm pheromone, starting from 10-undecenoic acid, the precursor to **Butyl undec-10-enoate**.^[5]

Materials:

- 10-Undecenoic acid
- Lithium aluminum hydride (LAH)

- Pyridinium chlorochromate (PCC)
- Pentytriphenylphosphonium bromide
- n-Butyllithium
- Grubbs II catalyst
- 1-Hexene
- Dichloromethane (DCM), anhydrous
- Diethyl ether, anhydrous
- Tetrahydrofuran (THF), anhydrous
- Standard glassware for inert atmosphere reactions

Procedure:

- Reduction of 10-Undecenoic Acid:
 - In a flame-dried, three-necked flask under an argon atmosphere, suspend LAH (1.1 eq) in anhydrous diethyl ether.
 - Cool the suspension to 0 °C and slowly add a solution of 10-undecenoic acid (1.0 eq) in diethyl ether.
 - Allow the reaction to warm to room temperature and stir for 4 hours.
 - Carefully quench the reaction by the sequential addition of water, 15% NaOH solution, and water.
 - Filter the resulting precipitate and concentrate the filtrate to yield undec-10-en-1-ol.
- Oxidation to Undec-10-enal:
 - Dissolve the undec-10-en-1-ol (1.0 eq) in anhydrous DCM.

- Add PCC (1.5 eq) and stir at room temperature for 2 hours.
- Dilute the mixture with diethyl ether and filter through a pad of silica gel.
- Concentrate the filtrate to obtain undec-10-enal.
- Cross-Metathesis:
 - In a Schlenk flask under argon, dissolve undec-10-enal (1.0 eq) and 1-hexene (1.2 eq) in anhydrous DCM.
 - Add Grubbs II catalyst (0.01 eq) to the solution.
 - Heat the reaction mixture to reflux for 12 hours.
 - Cool the reaction to room temperature and quench with ethyl vinyl ether.
 - Concentrate the mixture and purify by column chromatography on silica gel to yield the (Z)-11-hexadecenal precursor.

Causality and Insights: The choice of Grubbs II catalyst is crucial for its high activity and functional group tolerance, allowing the metathesis to proceed in the presence of the aldehyde. [12][13][14] The use of an excess of the more volatile alkene partner (1-hexene) drives the equilibrium towards the desired cross-metathesis product.[8]

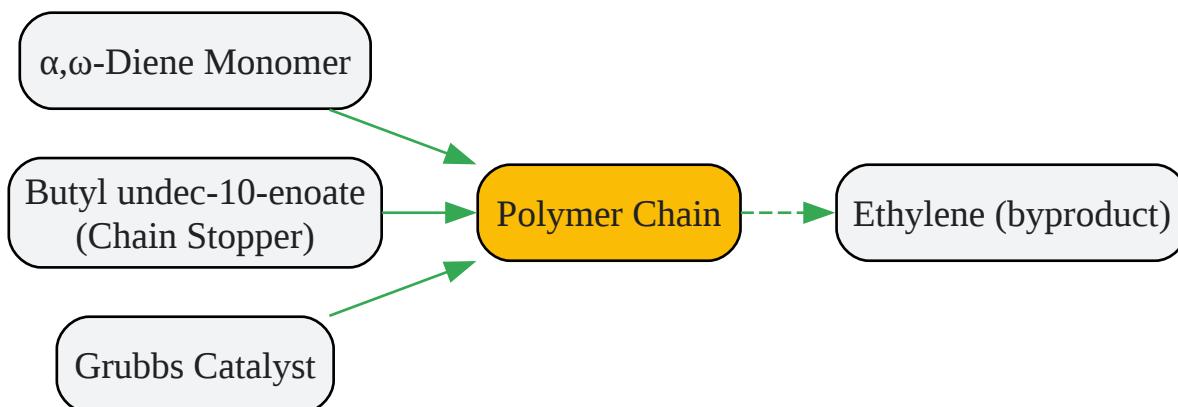
Application in Polymer Chemistry

Butyl undec-10-enoate is a valuable monomer in the synthesis of specialty polymers.[3] Its long aliphatic chain imparts flexibility and hydrophobicity to the polymer backbone, while the ester group provides a site for potential post-polymerization modification.

Acyclic Diene Metathesis (ADMET) Polymerization

ADMET polymerization is a step-growth condensation polymerization driven by the release of a small volatile molecule, typically ethylene.[15][16] **Butyl undec-10-enoate** can be used as a chain-stopper to control the molecular weight of polymers synthesized via ADMET.

Diagram of ADMET Polymerization with **Butyl undec-10-enoate** as a Chain Stopper:



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Caption: ADMET polymerization process.

Protocol 2: Synthesis of a Low Molecular Weight Polyester via ADMET

Materials:

- 1,9-Decadiene
- **Butyl undec-10-enoate**
- Grubbs I catalyst
- Toluene, anhydrous
- Standard Schlenk line and vacuum equipment

Procedure:

- In a flame-dried Schlenk tube, combine 1,9-decadiene (10.0 eq) and **Butyl undec-10-enoate** (1.0 eq).
- Add Grubbs I catalyst (0.005 eq relative to the diene) under an argon atmosphere.
- Heat the mixture to 55 °C under a constant vacuum (approx. 50 mTorr) to remove the ethylene byproduct.
- Continue the reaction for 24 hours.

- Dissolve the resulting viscous polymer in a minimal amount of toluene and precipitate into cold methanol.
- Dry the polymer under vacuum to a constant weight.

Rationale: The ratio of diene to monofunctional **Butyl undec-10-enoate** directly controls the target molecular weight of the resulting polymer.[15] The application of a vacuum is essential to drive the polymerization forward by removing ethylene.[17]

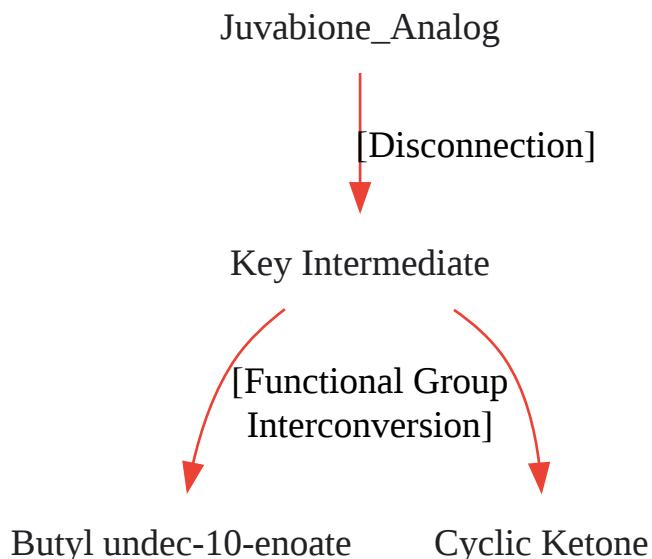
Intermediate for Fine Chemicals and Pharmaceuticals

The dual functionality of **Butyl undec-10-enoate** makes it an excellent starting point for the synthesis of various fine chemicals and pharmaceutical intermediates.[3][18]

Synthesis of Juvabione Analogs

Juvabione, a sesquiterpenoid, exhibits insect juvenile hormone activity and is a target of significant synthetic interest.[19][20][21] The carbon skeleton of **Butyl undec-10-enoate** can be elaborated to form key structural motifs found in Juvabione and its analogs.[22][23]

Retrosynthetic Analysis for a Juvabione Analog:



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Caption: Retrosynthesis of a Juvabione analog.

Protocol 3: Synthesis of a Key Aldehyde Intermediate

This protocol describes a potential transformation of **Butyl undec-10-enoate** into an aldehyde that could serve as a building block for more complex molecules.

Materials:

- **Butyl undec-10-enoate**
- 9-Borabicyclo[3.3.1]nonane (9-BBN)
- Sodium hydroxide solution
- Hydrogen peroxide (30%)
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Tetrahydrofuran (THF), anhydrous

Procedure:

- Hydroboration-Oxidation:
 - Dissolve **Butyl undec-10-enoate** (1.0 eq) in anhydrous THF under an argon atmosphere.
 - Add a 0.5 M solution of 9-BBN in THF (1.1 eq) at 0 °C.
 - Allow the reaction to warm to room temperature and stir for 12 hours.
 - Cool the reaction to 0 °C and slowly add 3 M NaOH (3.0 eq) followed by the dropwise addition of 30% H₂O₂ (3.0 eq).
 - Stir at room temperature for 4 hours.

- Extract the product with diethyl ether, wash with brine, dry over anhydrous sodium sulfate, and concentrate.
- Oxidation to the Aldehyde:
 - Dissolve the resulting alcohol in anhydrous DCM.
 - Add PCC (1.5 eq) and stir at room temperature for 2 hours.
 - Dilute with diethyl ether, filter through a pad of celite, and concentrate.
 - Purify the crude product by flash chromatography to yield the desired aldehyde.

Expertise and Experience: The use of 9-BBN ensures the anti-Markovnikov hydration of the terminal alkene, leading to the terminal alcohol with high regioselectivity. This is critical for subsequent oxidation to the desired terminal aldehyde.

Other Notable Applications

Beyond these core areas, **Butyl undec-10-enoate** finds application in several other domains:

- Fragrance and Flavor Industry: It is used in the creation of fruity aromas for perfumes and flavorings.[\[3\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Cosmetics: It serves as an emollient and skin-conditioning agent in lotions and creams.[\[3\]](#)[\[18\]](#)
- Lubricants and Plasticizers: Its long hydrocarbon chain makes it suitable for use as a lubricant and as a plasticizer in polymer formulations.[\[18\]](#)

Conclusion

Butyl undec-10-enoate is a testament to the power of leveraging renewable feedstocks in modern organic synthesis. Its versatility, stemming from its bifunctional nature, allows for the efficient construction of a wide range of valuable molecules, from life-saving pharmaceuticals to advanced polymeric materials and ecologically sound pest management tools. The protocols and insights provided in this guide are intended to empower researchers to fully exploit the synthetic potential of this remarkable and sustainable chemical building block.

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